

Unveiling 2',4'-Dichloroacetophenone: A Technical Guide to its Mass Spectrometry Analysis

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Compound of Interest

Compound Name: **2',4'-Dichloroacetophenone**

Cat. No.: **B156173**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the mass spectrometry data and analytical methodologies for **2',4'-dichloroacetophenone**. This compound, a halogenated aromatic ketone, serves as a crucial intermediate in the synthesis of various pharmaceuticals and agrochemicals. A thorough understanding of its analytical characteristics is paramount for quality control, metabolic studies, and ensuring the integrity of developmental pipelines.

Mass Spectrometry Data

The mass spectrum of **2',4'-Dichloroacetophenone** is characterized by a distinct fragmentation pattern under electron ionization (EI). The quantitative data, including the mass-to-charge ratio (m/z) and relative abundance of the major fragments, are summarized below. This information is critical for the unequivocal identification of the compound in complex matrices.

Mass-to-Charge Ratio (m/z)	Relative Abundance (%)	Putative Fragment Identity
188	30	[M]+ (Molecular ion with 35Cl, 35Cl)
190	20	[M+2]+ (Isotopic peak with 37Cl, 35Cl)
192	3	[M+4]+ (Isotopic peak with 37Cl, 37Cl)
173	100	[M-CH ₃]+
175	65	[M-CH ₃ +2]+
111	40	[C ₆ H ₃ Cl]+
113	13	[C ₆ H ₃ Cl+2]+
75	30	[C ₆ H ₃]+

Data synthesized from publicly available spectral databases.

Experimental Protocols

A robust and reproducible method for the analysis of **2',4'-Dichloroacetophenone** is essential for accurate quantification and identification. The following Gas Chromatography-Mass Spectrometry (GC-MS) protocol is a synthesized methodology based on established practices for similar aromatic ketones and chlorinated compounds.

1. Sample Preparation

A stock solution of **2',4'-Dichloroacetophenone** should be prepared in a high-purity solvent such as methanol or acetonitrile at a concentration of 1 mg/mL. Working standards are then prepared by serial dilution of the stock solution to the desired concentrations for calibration. For complex matrices, a liquid-liquid extraction or solid-phase extraction (SPE) may be necessary to isolate the analyte and minimize matrix effects.

2. Gas Chromatography (GC) Conditions

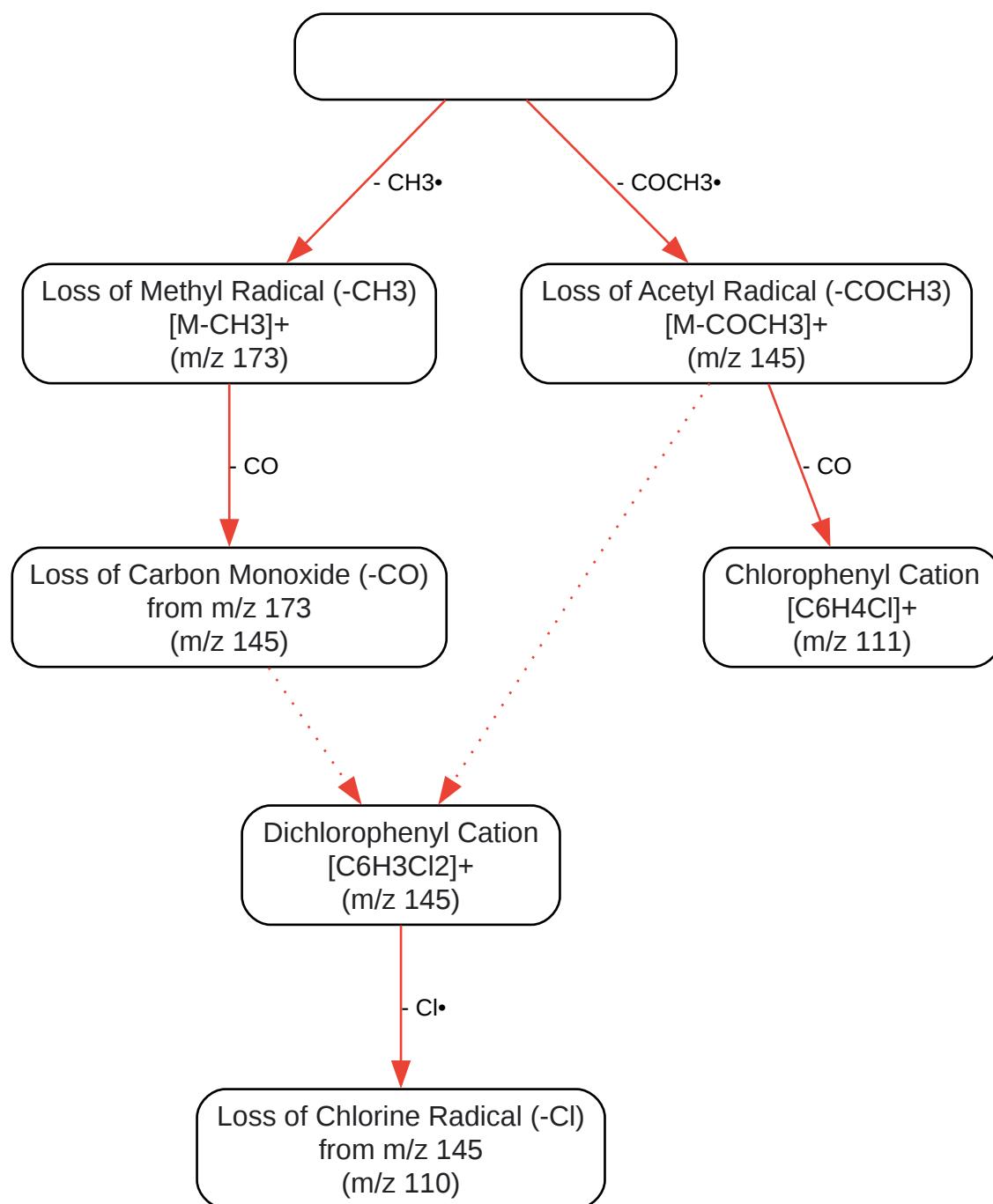
- Instrument: A gas chromatograph equipped with a split/splitless injector and a mass selective detector.
- Column: HP-5ms (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm i.d., 0.25 μ m film thickness.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injector Temperature: 250 °C.
- Injection Volume: 1 μ L.
- Injection Mode: Splitless.
- Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes.
 - Ramp: Increase to 280 °C at a rate of 15 °C/min.
 - Final hold: Hold at 280 °C for 5 minutes.

3. Mass Spectrometry (MS) Conditions

- Ionization Mode: Electron Ionization (EI).
- Ionization Energy: 70 eV.
- Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Acquisition Mode: Full Scan (m/z 50-300) for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis.
- SIM Ions: m/z 188, 173, 111.

Visualizations

To further elucidate the analytical workflow and the molecular characteristics of **2',4'-Dichloroacetophenone**, the following diagrams have been generated.



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